

Handling and safety precautions for Ethyl 2-formyl-3-oxopropanoate

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Compound of Interest

Compound Name: Ethyl 2-formyl-3-oxopropanoate

Cat. No.: B143154

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Technical Support Center: Ethyl 2-formyl-3-oxopropanoate

This technical support center provides comprehensive guidance on the handling, safety, and experimental use of **Ethyl 2-formyl-3-oxopropanoate** for researchers, scientists, and drug development professionals.

Safety and Handling Precautions

Proper handling and storage of **Ethyl 2-formyl-3-oxopropanoate** are crucial for laboratory safety. The following sections detail the potential hazards and the necessary precautions.

Hazard Identification and Classification

Ethyl 2-formyl-3-oxopropanoate is classified as a hazardous substance. Below is a summary of its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.
Skin Irritation	H315: Causes skin irritation.[1]
Skin Sensitization	H317: May cause an allergic skin reaction.[1]
Eye Irritation	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation.

Signal Word: Warning

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Personal Protective Equipment (PPE)

To ensure safety, the following personal protective equipment should be worn when handling **Ethyl 2-formyl-3-oxopropanoate**:

- Eye/Face Protection: Use tightly fitting safety goggles.

- **Hand Protection:** Handle with compatible chemical-resistant gloves.
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.
- **Respiratory Protection:** Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if working in a poorly ventilated area or if inhalation risk is high.

Storage and Disposal

Proper storage and disposal are essential to maintain the chemical's integrity and prevent environmental contamination.

- **Storage:** Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases. Keep the container tightly closed. For long-term storage, it is recommended to store at $<-15^{\circ}\text{C}$ under an inert atmosphere (e.g., Nitrogen).[3]
- **Disposal:** Dispose of waste material in accordance with local, state, and federal regulations. This may involve incineration in a licensed chemical waste disposal facility.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-formyl-3-oxopropanoate** is provided below.

Property	Value
Molecular Formula	$\text{C}_6\text{H}_8\text{O}_4$
Molecular Weight	144.13 g/mol [4]
Appearance	Colorless to pale yellow liquid[5]
Boiling Point	32 °C at 0.3 mmHg
Density	1.143 g/cm ³ [3]
Solubility	Soluble in organic solvents, sparingly soluble in water.[5]
CAS Number	80370-42-9[4]

Experimental Protocols & Troubleshooting

Ethyl 2-formyl-3-oxopropanoate is a versatile reagent commonly used in the synthesis of heterocyclic compounds.[5]

Synthesis of Pyrazoles (General Protocol)

A common application of β -dicarbonyl compounds like **Ethyl 2-formyl-3-oxopropanoate** is the Knorr pyrazole synthesis.[6]

Reaction Principle: The synthesis involves the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[6]



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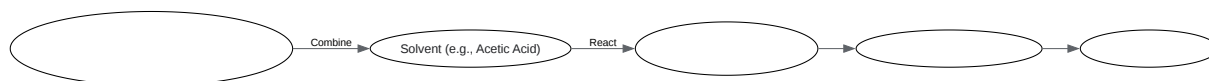
General workflow for pyrazole synthesis.

Experimental Procedure (Illustrative):

- In a round-bottom flask, dissolve **Ethyl 2-formyl-3-oxopropanoate** (1 equivalent) in a suitable solvent such as ethanol.
- Add the hydrazine derivative (e.g., hydrazine hydrate or phenylhydrazine, 1 equivalent) to the solution.
- The reaction mixture is then heated to reflux and monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is cooled, and the product is isolated, often by precipitation and filtration.
- The crude product can be purified by recrystallization or column chromatography.

Synthesis of Pyridines (General Protocol)

Ethyl 2-formyl-3-oxopropanoate can also be utilized in the synthesis of substituted pyridines.
[5]



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General workflow for pyridine synthesis.

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues encountered during experiments with **Ethyl 2-formyl-3-oxopropanoate**.

FAQs

Q1: What is the stability of **Ethyl 2-formyl-3-oxopropanoate**?

A1: **Ethyl 2-formyl-3-oxopropanoate** is known to be sensitive to moisture and can degrade over time, especially if not stored under an inert atmosphere.[3] It is recommended to use it relatively fresh or to purify it before use if it has been stored for an extended period.

Q2: How can I purify **Ethyl 2-formyl-3-oxopropanoate**?

A2: If the compound has degraded or contains impurities, it can be purified by vacuum distillation. Given its low boiling point under vacuum (32 °C at 0.3 mmHg), care must be taken to control the temperature and pressure to avoid decomposition.

Q3: What are the most common side reactions observed with this compound?

A3: Due to its reactive dicarbonyl nature, side reactions such as self-condensation or polymerization can occur, especially under basic conditions or at elevated temperatures. Hydrolysis of the ester group is also a possibility in the presence of water.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Low or No Product Yield	<ul style="list-style-type: none">- Degraded starting material.- Incorrect reaction conditions (temperature, time).- Inefficient work-up procedure.	<ul style="list-style-type: none">- Ensure the purity of Ethyl 2-formyl-3-oxopropanoate.- Optimize reaction temperature and time using TLC monitoring.- Adjust the work-up procedure to minimize product loss (e.g., optimize solvent for extraction/precipitation).
Formation of Multiple Products/Byproducts	<ul style="list-style-type: none">- Self-condensation of the starting material.- Reaction with solvent.- Competing reaction pathways.	<ul style="list-style-type: none">- Add the base or catalyst slowly at a lower temperature.- Use an inert solvent.- Adjust stoichiometry of reactants to favor the desired reaction.
Difficulty in Product Purification	<ul style="list-style-type: none">- Product has similar polarity to starting materials or byproducts.- Product is an oil and does not crystallize.	<ul style="list-style-type: none">- Optimize the mobile phase for column chromatography to achieve better separation.- Attempt to form a solid derivative of the product for easier purification.- Consider purification by vacuum distillation if the product is thermally stable.
Inconsistent Reaction Outcomes	<ul style="list-style-type: none">- Variability in the quality of the starting material.- Presence of moisture in the reaction.	<ul style="list-style-type: none">- Use a fresh or newly purified batch of Ethyl 2-formyl-3-oxopropanoate for each reaction.- Ensure all glassware is oven-dried and reactions are run under an inert atmosphere (e.g., nitrogen or argon).

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